

# In-Depth Technical Guide to 1-Iodooctadecane: Safety, Handling, and Storage Protocols

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## Compound of Interest

Compound Name: 1-Iodooctadecane

Cat. No.: B1330385

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety, handling, and storage protocols for **1-Iodooctadecane** (CAS No. 629-93-6). The information is intended to support laboratory personnel in managing this chemical safely and effectively.

## Chemical and Physical Properties

**1-Iodooctadecane** is a long-chain alkyl halide.[1][2] It is a valuable reagent in organic synthesis, often used to introduce the C18 alkyl chain into molecules.[3] Its physical state at room temperature can be a white to pale yellow solid or liquid, with a melting point in the range of 33-35°C.[2][4]

Table 1: Physical and Chemical Properties of **1-Iodooctadecane**

Property	Value	Source(s)
CAS Number	629-93-6	[1][3][5][6][7][8]
Molecular Formula	C18H37I	[1][9][10]
Molecular Weight	380.39 g/mol	[1][5][6][7][8]
Appearance	White to pale yellow solid or liquid	[4]
Melting Point	33-35 °C	[4][5][6][7][8][9]
Boiling Point	194-197 °C at 2 mmHg	[4][5][6][7]
Flash Point	110 °C (230 °F) - closed cup	[5][7]
Density	~1.096 g/cm <sup>3</sup> (estimate)	[7]

## Hazard Identification and Classification

**1-Iodooctadecane** is classified as a hazardous substance. According to the Globally Harmonized System (GHS), it is recognized as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][9][11][12][13][14]

Table 2: GHS Hazard Classification for **1-Iodooctadecane**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source(s):[1][5][9][11][12][13][14]

There is no data available to classify **1-Iodooctadecane** for acute toxicity, germ cell mutagenicity, or reproductive toxicity.[1][11][13] It is not classified as a carcinogen by IARC.[1]

[11]

## Safe Handling Protocols

Due to its hazardous properties and sensitivity to light, specific handling procedures are required to minimize risk.[1][11][13]

## Engineering Controls

- Ventilation: Work with **1-Iodooctadecane** should be conducted in a well-ventilated area.[11][13][15] A chemical fume hood is recommended to control exposure to dust or vapors.[1][11][13]
- Eye Wash and Safety Shower: Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[15]

## Personal Protective Equipment (PPE)

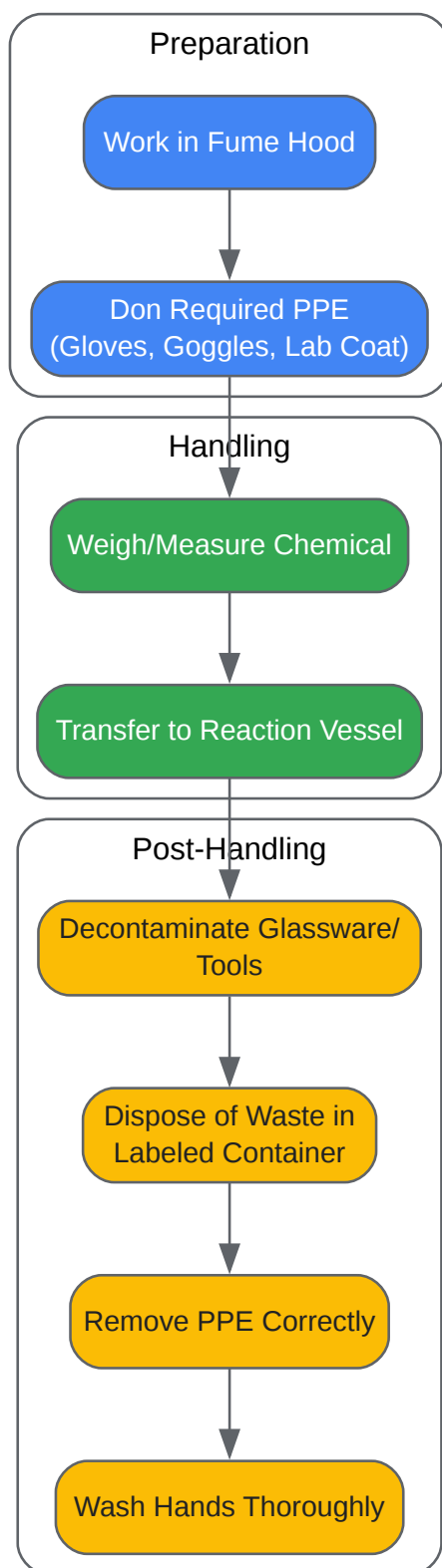
Appropriate PPE is mandatory to prevent skin, eye, and respiratory exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash hazards.	Protects against eye irritation from dust or splashes.[1][8][11]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly.	Prevents skin contact and subsequent irritation.[1][8][11][13]
Body Protection	Lab coat, long-sleeved clothing, and potentially a chemical-resistant apron.	Protects skin from accidental contact.[11][13]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU) particle respirator. For higher levels, an OV/AG/P99 (US) or ABEK-P2 (EU) respirator is recommended.	Required when ventilation is inadequate or if dust/aerosols are generated.[1][8][11]

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[1][11][13]
- Do not breathe dust or vapors.[1][11][13]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][11]
- Do not eat, drink, or smoke in the laboratory.[11]



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Standard Operating Procedure for Handling **1-Iodoctadecane**.

## Storage Protocols

Proper storage is critical due to **1-Iodooctadecane**'s sensitivity to light, heat, and moisture.<sup>[1]</sup><sup>[11]</sup><sup>[13]</sup>

- Container: Keep the container tightly closed in a dry, well-ventilated place.<sup>[1]</sup><sup>[11]</sup><sup>[13]</sup>
- Temperature: Store in a cool place.<sup>[1]</sup><sup>[11]</sup> Some sources recommend refrigeration between 2 and 8 °C.<sup>[11]</sup>
- Atmosphere: For long-term stability, store under an inert gas like argon or nitrogen.<sup>[1]</sup>
- Light: Protect from light by using an opaque or amber container.<sup>[1]</sup><sup>[11]</sup><sup>[13]</sup>
- Incompatibilities: Store away from strong oxidizing agents and strong bases.<sup>[15]</sup>

## Emergency Procedures

### First Aid Measures

Immediate medical attention is advised in case of exposure. Show the Safety Data Sheet to the attending physician.<sup>[1]</sup>

Table 4: First Aid Protocols for **1-Iodooctadecane** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[1]</a> <a href="#">[11]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a physician. <a href="#">[1]</a> <a href="#">[11]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Consult a physician. <a href="#">[1]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[1]</a> <a href="#">[11]</a> <a href="#">[15]</a>

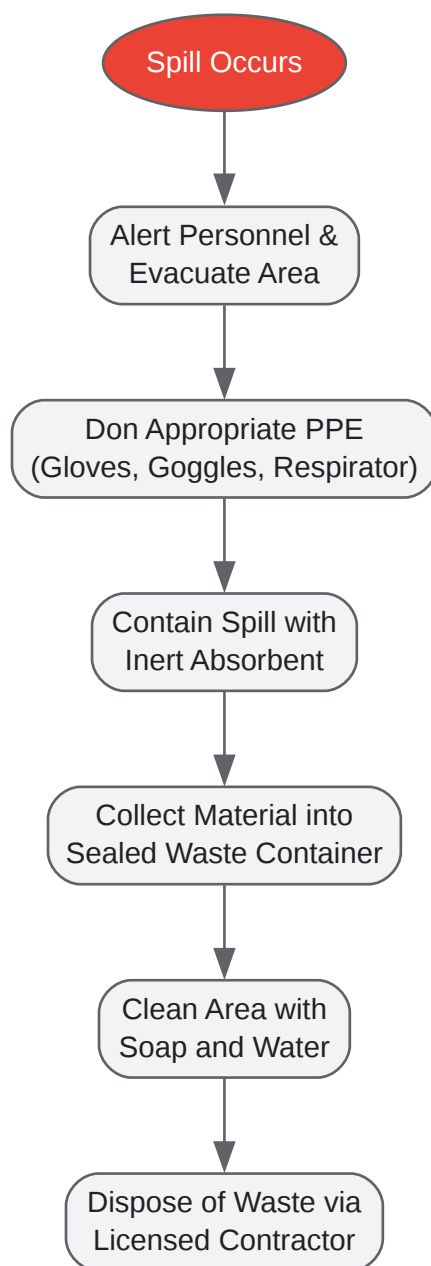
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[15\]](#)
- Specific Hazards: Combustion may produce hazardous decomposition products, including carbon oxides and hydrogen iodide.[\[1\]](#)[\[11\]](#)[\[13\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[15\]](#)

## Accidental Release Measures (Spills)

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as detailed in Section 3.2 to avoid breathing dust/vapors and to prevent contact with skin and eyes.[\[1\]](#)[\[8\]](#)  
[\[11\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[1\]](#)[\[11\]](#)
- Containment and Cleanup:

- Contain the spill.
- For solid spills, sweep up and shovel the material. Avoid creating dust.[\[1\]](#)[\[11\]](#)
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite).[\[15\]](#)
- Collect the material into a suitable, closed, and labeled container for disposal.[\[1\]](#)[\[11\]](#)
- Clean the spill area thoroughly with soap and water.[\[4\]](#)





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Logical Workflow for Spill Response.

## Experimental Protocols for Safety Assessment

The safety data presented in this guide are derived from standardized experimental protocols. While specific test results for **1-Iodooctadecane** are not always publicly available, the following sections describe the methodologies typically employed for a chemical of this nature.

### Dermal and Ocular Irritation Testing

The skin and eye irritation potential of chemicals is now primarily assessed using in vitro methods to reduce animal testing.

- Methodology (Skin Irritation - OECD TG 439): This test uses a reconstructed human epidermis (RhE) model.[\[16\]](#)[\[17\]](#)
  - A small amount of the test chemical is applied topically to the RhE tissue surface.
  - After a defined exposure period (e.g., 60 minutes), the chemical is rinsed off.
  - The tissue is incubated for a post-exposure period (e.g., 42 hours).
  - Cell viability is then measured using a quantitative assay, typically the MTT assay, which measures mitochondrial dehydrogenase activity.
  - A reduction in cell viability below a certain threshold (e.g., 50%) compared to a negative control indicates that the chemical is an irritant.[\[16\]](#)
- Methodology (Eye Irritation - OECD TG 492B): This method also uses a reconstructed human corneal epithelium (RhCE) model.[\[18\]](#)
  - The test chemical (liquid or solid) is applied to the surface of the RhCE tissue.
  - The exposure time is varied to determine the time required to reduce cell viability by 50% (ET50).
  - After exposure, tissues are rinsed and viability is measured via the MTT assay.

- The ET50 value is used to classify the chemical's irritation potential, from non-irritant to severe irritant.[9][18]

## Toxicological Assessment

- Methodology (Bacterial Reverse Mutation Test - Ames Test, OECD TG 471): This test assesses the mutagenic potential of a chemical.[3][10]
  - Histidine-dependent strains of *Salmonella typhimurium* bacteria are used.[3][10] These strains cannot grow unless histidine is supplied or a reverse mutation occurs.
  - The bacteria are exposed to the test chemical at various concentrations, both with and without a metabolic activation system (rat liver S9 fraction).[3]
  - The mixture is plated on a minimal agar medium lacking histidine.
  - After incubation, the number of revertant colonies (colonies that have mutated back to being able to synthesize their own histidine) is counted.
  - A significant, dose-dependent increase in the number of revertant colonies compared to the control indicates that the substance is mutagenic.
- Methodology (In Vitro Cytotoxicity - MTT or XTT Assay): This assay determines the concentration at which a substance is toxic to cells.[19][20][21][22]
  - A cell line (e.g., human keratinocytes) is seeded in 96-well plates and allowed to attach.
  - The cells are then treated with a range of concentrations of the test substance for a specified period (e.g., 24 or 48 hours).[20]
  - After exposure, a tetrazolium salt (like MTT or XTT) is added to the wells.
  - Viable cells with active mitochondrial dehydrogenases will reduce the salt to a colored formazan product.[19][21]
  - The formazan is solubilized, and the absorbance is measured with a microplate reader. The intensity of the color is proportional to the number of viable cells.

- The results are used to calculate the IC<sub>50</sub> value, the concentration of the chemical that inhibits cell growth by 50%.[\[20\]](#)

## Physicochemical Hazard Testing

- Methodology (Flash Point Determination - ASTM D93): For solids or viscous liquids, the Pensky-Martens closed-cup tester is a standard method.[\[1\]](#)[\[8\]](#)
  - A sample of the substance is placed in the test cup of the apparatus.
  - The sample is heated at a slow, constant rate while being stirred.[\[1\]](#)
  - At specified temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the sample.
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.[\[1\]](#)[\[8\]](#)
  - The observed flash point is corrected for barometric pressure.[\[1\]](#)
- Methodology (Thermal Decomposition Analysis - TGA-FTIR): This technique identifies the products released as a substance is heated.
  - A small sample of the chemical is placed in a high-precision balance within a furnace (Thermogravimetric Analyzer - TGA).[\[23\]](#)[\[24\]](#)
  - The sample is heated through a controlled temperature program in an inert atmosphere (e.g., nitrogen). The TGA records the mass loss as a function of temperature.[\[23\]](#)[\[24\]](#)
  - The gases evolved from the sample during decomposition are continuously transferred via a heated transfer line to a Fourier Transform Infrared (FTIR) spectrometer.[\[23\]](#)[\[24\]](#)
  - The FTIR collects spectra of the evolved gases, allowing for the identification of the functional groups and specific compounds being released at different temperatures.[\[23\]](#)

## Disposal Considerations

**1-Iodooctadecane** and any contaminated materials should be treated as hazardous waste.

- Procedure: Dispose of surplus and non-recyclable solutions through a licensed disposal company.<sup>[1][11]</sup> It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.<sup>[1][11]</sup>
- Containers: Dispose of unused product in its original container or a suitable, labeled waste container.<sup>[1][11]</sup> Do not dispose of it with regular trash or pour it into the sewer system.

Disclaimer: This guide is intended for informational purposes for trained laboratory personnel. It is not a substitute for a thorough review of the substance's Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols.

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